

# 1-Cyclohexyl-2-thiourea molecular weight and formula

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## Compound of Interest

Compound Name: 1-Cyclohexyl-2-thiourea

Cat. No.: B1347432

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An In-depth Technical Guide to **1-Cyclohexyl-2-thiourea**: Molecular Properties, Synthesis, and Biological Significance

This technical guide provides a comprehensive overview of **1-Cyclohexyl-2-thiourea**, a compound of interest for researchers, scientists, and drug development professionals. The guide covers its fundamental molecular characteristics, a detailed experimental protocol for its synthesis, and discusses its potential biological activities with a representative signaling pathway.

## Molecular Data

The fundamental molecular properties of **1-Cyclohexyl-2-thiourea** are summarized in the table below for quick reference.

Property	Value	Source(s)
Chemical Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> S	[1][2][3]
Molecular Weight	158.26 g/mol	[1][2][3]
Melting Point	162 °C	[1]
Boiling Point	260.4 °C at 760 mmHg	
Topological Polar Surface Area	70.1 Å <sup>2</sup>	[2][3]
Hydrogen Bond Donor Count	2	[2][3]
Hydrogen Bond Acceptor Count	1	[2]

## Experimental Protocol: Synthesis of 1-Cyclohexyl-2-thiourea

The synthesis of **1-Cyclohexyl-2-thiourea** can be achieved through the reaction of cyclohexylamine with an isothiocyanate. The following is a representative experimental protocol based on general methods for synthesizing thiourea derivatives.

Objective: To synthesize **1-Cyclohexyl-2-thiourea** from cyclohexylamine and a thiocyanate salt.

Materials:

- Cyclohexylamine
- Potassium thiocyanate (KSCN) or Ammonium thiocyanate (NH<sub>4</sub>SCN)
- Hydrochloric acid (HCl)
- Acetone (dry)
- Distilled water
- Ice

- Thin Layer Chromatography (TLC) plates (silica gel)
- Ethyl acetate/petroleum ether mixture (for TLC)

Procedure:

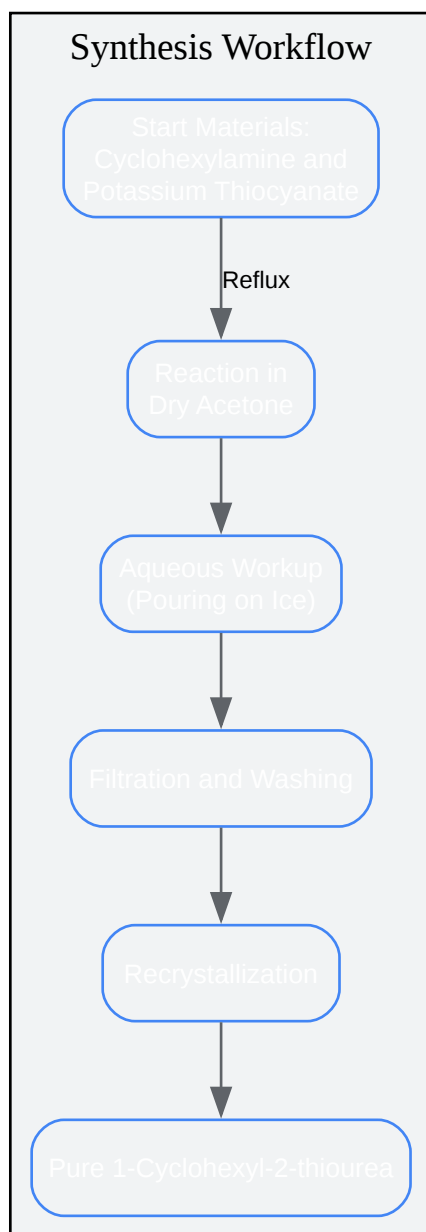
- Formation of Cyclohexylammonium Salt:
  - In a round-bottom flask, dissolve a specific molar equivalent of cyclohexylamine in a suitable solvent like water or ethanol.
  - Slowly add an equimolar amount of concentrated hydrochloric acid dropwise while stirring in an ice bath to form the cyclohexylammonium chloride salt.
- Reaction with Thiocyanate:
  - To the solution of the cyclohexylammonium salt, add an equimolar amount of potassium thiocyanate or ammonium thiocyanate.
  - The reaction mixture is then heated to reflux for a period of 2-5 hours. The progress of the reaction should be monitored using Thin Layer Chromatography (TLC).
- Isolation of the Product:
  - After the reaction is complete, the mixture is cooled to room temperature and then poured into crushed ice or ice-cold water.
  - The precipitated solid, **1-Cyclohexyl-2-thiourea**, is collected by filtration.
- Purification:
  - The crude product is washed with cold distilled water to remove any unreacted starting materials and inorganic salts.
  - Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to yield pure crystals of **1-Cyclohexyl-2-thiourea**.
- Characterization:

- The identity and purity of the synthesized compound can be confirmed using various analytical techniques, including melting point determination, and spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and FT-IR.

## Biological Activity and Signaling Pathways

Thiourea derivatives are known to exhibit a wide range of biological activities, including antimicrobial, antifungal, anticancer, and enzyme inhibitory effects.[4][5][6] While specific signaling pathways for **1-Cyclohexyl-2-thiourea** are not extensively documented in the provided search results, the activity of other thiourea compounds can provide insights into potential mechanisms. For instance, phenylthiourea has been shown to be a weak activator of the Aryl Hydrocarbon Receptor (AHR) signaling pathway.[7] This pathway is a critical regulator of cellular responses to environmental xenobiotics and is involved in processes such as drug metabolism and immune responses.

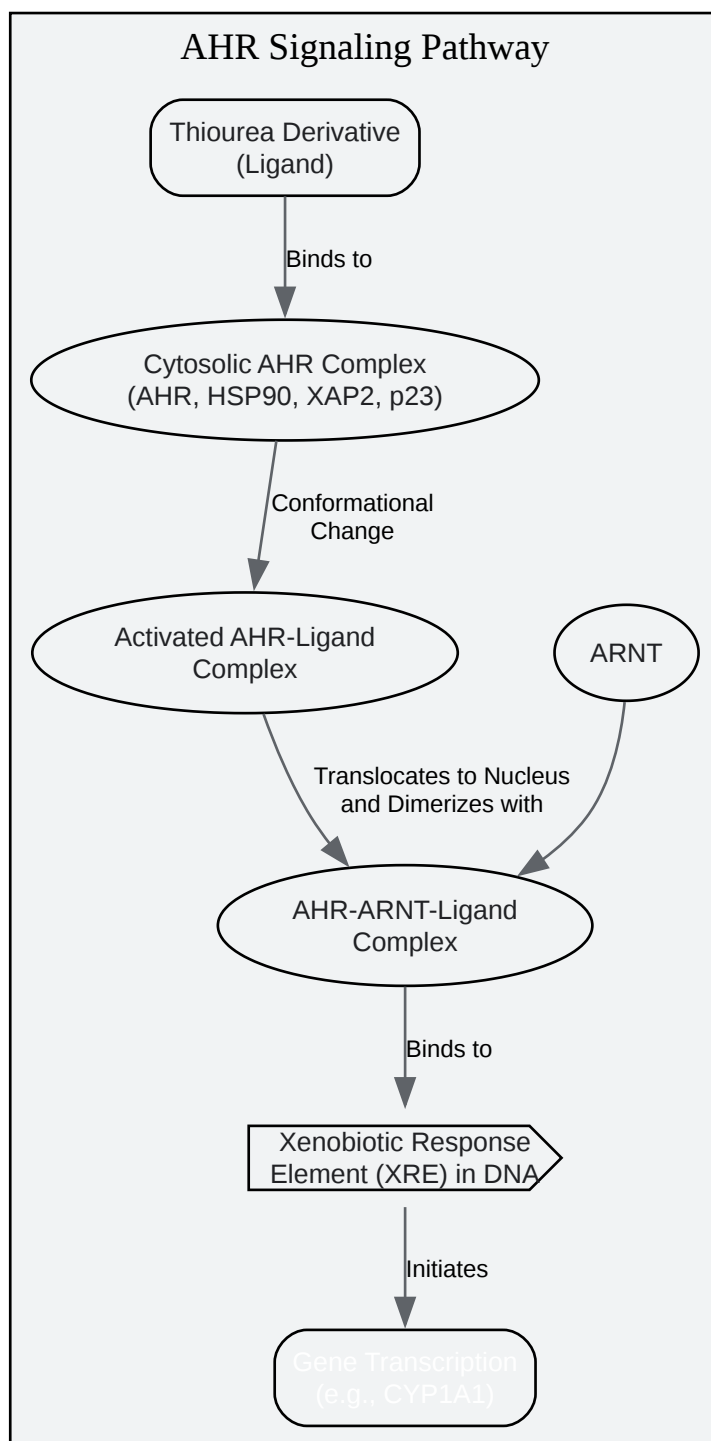
The following diagram illustrates the general workflow for the synthesis of a thiourea derivative, which is applicable to **1-Cyclohexyl-2-thiourea**.



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Caption: General workflow for the synthesis of **1-Cyclohexyl-2-thiourea**.

Below is a diagram illustrating the Aryl Hydrocarbon Receptor (AHR) signaling pathway, a potential target for thiourea derivatives.



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Caption: The Aryl Hydrocarbon Receptor (AHR) signaling pathway.

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